

LabMol-319: Application Notes and Protocols for Zika Virus Research

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Compound of Interest

Compound Name: LabMol-319

Cat. No.: B3604460

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Abstract

LabMol-319 is a potent, non-nucleoside inhibitor of the Zika virus (ZIKV) NS5 RNA-dependent RNA polymerase (RdRp), an essential enzyme for viral replication. With a half-maximal inhibitory concentration (IC₅₀) of 1.6 μ M, **LabMol-319** presents a valuable tool for studying ZIKV replication mechanisms and for the development of novel antiviral therapeutics.^[1] This document provides detailed information on sourcing **LabMol-319**, experimental protocols for its use in in vitro assays, and visual representations of its mechanism of action within the viral life cycle.

Supplier and Purchasing Information

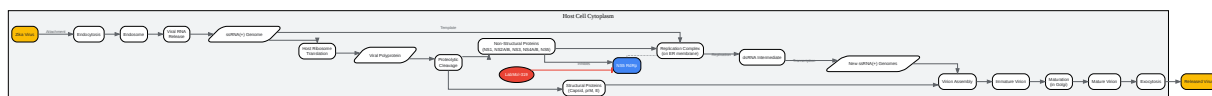
For researchers interested in acquiring **LabMol-319** for investigational purposes, several suppliers offer the compound in various purities and quantities. The following table summarizes publicly available information to facilitate procurement.

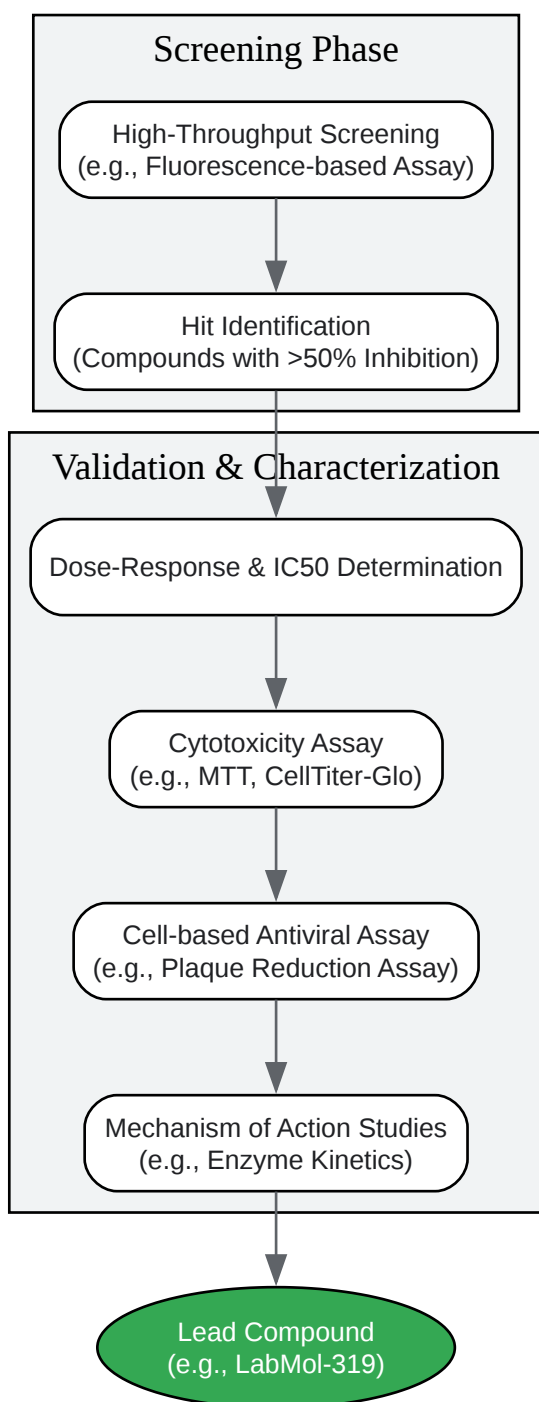
Supplier	Catalog Number	Purity	Quantity Options	Price (USD)
MedChemExpress	HY-150234	≥95.0%	10 mM * 1 mL in DMSO	\$261
Aladdin Scientific	L648890	≥95%	10mg	\$400.90
TargetMol	T72051	99.92%	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg, 500 mg	Varies by quantity
Immunomart	T72051	0.9971	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg, 500 mg	\$84 - \$2,130

Note: Prices are subject to change and may not include shipping and handling fees. Please refer to the supplier's website for the most current information.

Mechanism of Action: Inhibition of Zika Virus Replication

The Zika virus, a member of the Flaviviridae family, replicates its single-stranded RNA genome in the cytoplasm of infected host cells.[2][3] The viral non-structural protein 5 (NS5) possesses RNA-dependent RNA polymerase (RdRp) activity, which is critical for the synthesis of new viral RNA.[4] **LabMol-319** acts as a non-nucleoside inhibitor, binding to an allosteric site on the NS5 RdRp and disrupting its enzymatic function, thereby halting viral genome replication.[5]





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